

comparing the superconducting properties of different ytterbium boride stoichiometries

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Ytterbium boride

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A Comparative Guide to the Superconducting Properties of Ytterbium Borides

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive comparison of the superconducting properties of different **ytterbium boride** stoichiometries. The information is compiled from experimental studies and theoretical calculations to offer an objective overview for researchers in materials science and condensed matter physics.

Overview of Superconductivity in Ytterbium Borides

Ytterbium borides exhibit a diverse range of electronic behaviors, from superconductivity to insulating states with metallic surface properties. The superconducting properties are highly dependent on the stoichiometry and crystal structure of the compound. Among the various **ytterbium borides**, Ytterbium Hexaboride (YbB_6) is the most well-documented superconductor. Other stoichiometries, such as Ytterbium Diboride (YbB_2), have been theoretically predicted to exhibit superconductivity, while others like Ytterbium Dodecaboride (YbB_{12}) are characterized as Kondo insulators where bulk superconductivity has not been experimentally observed.

Comparative Data on Superconducting Properties

The following table summarizes the key superconducting parameters for different **ytterbium boride** stoichiometries based on available experimental and theoretical data.

Stoichiometry	Crystal Structure	Superconducting Critical Temperature (T _c) (K)	Upper Critical Field (B _{c2}) (T)	Type of Superconductivity	Reference
YbB ₂	Hexagonal (AlB ₂ -type)	2.14 - 5.6 (Theoretical)	Not Determined	Theoretical	[1] [2]
YbB ₄	Tetragonal	Not observed down to 0.05 K	Not Applicable	Not Superconducting	[3]
YbB ₆	Cubic	7.5	~0.6	BCS-type	[3]
YbB ₁₂	Face-centered cubic (UB ₁₂ -type)	Not Experimentally Observed	Not Applicable	Kondo Insulator	[4] [5]

Note: Much of the data for YbB₂, including the potential for a significantly enhanced T_c of up to 22.83 K through hole-doping, is based on first-principles calculations and awaits experimental verification.[\[1\]](#)[\[6\]](#)

Experimental Protocols

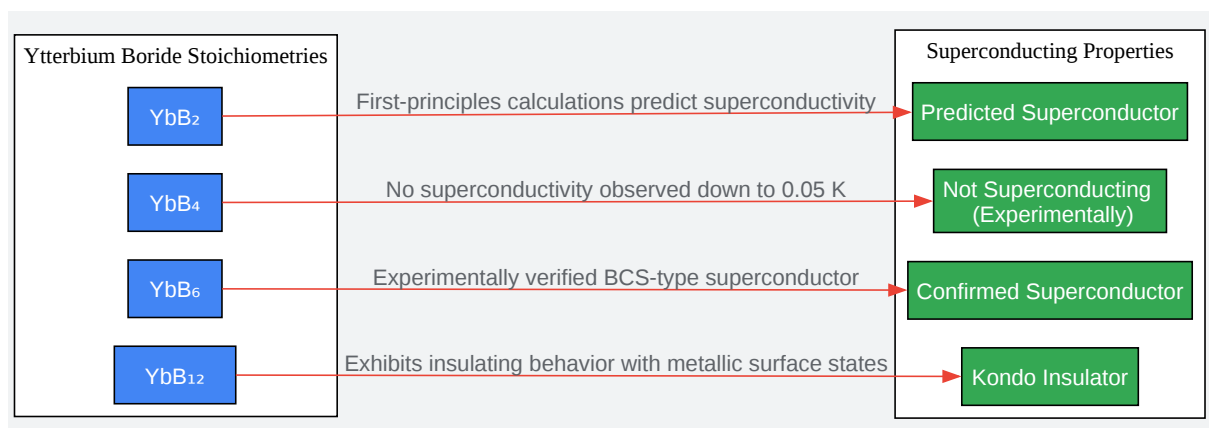
The determination of superconducting properties in borides involves several key experimental techniques:

- **Synthesis of Ytterbium Borides:** Polycrystalline samples of **ytterbium borides** are typically synthesized via solid-state reaction methods. This involves mixing stoichiometric amounts of high-purity ytterbium and boron powders, pressing them into pellets, and annealing them at high temperatures in an inert atmosphere (e.g., argon) or under vacuum.[\[7\]](#) The resulting phases are confirmed using X-ray powder diffraction (XRD).[\[8\]](#)
- **Electrical Resistivity Measurements:** The superconducting transition is often first identified by a sharp drop in electrical resistivity to zero as the material is cooled below its critical temperature. The four-probe technique is a standard method for these measurements.[\[7\]](#)

- **Magnetic Susceptibility Measurements:** The Meissner effect, the expulsion of a magnetic field from a superconductor during its transition to the superconducting state, is a hallmark of superconductivity. Magnetic susceptibility measurements, often performed using a SQUID (Superconducting Quantum Interference Device) magnetometer, are used to confirm bulk superconductivity. These measurements involve both zero-field-cooled (ZFC) and field-cooled (FC) protocols.^[7]
- **Specific Heat Measurements:** A jump in the specific heat at the critical temperature provides thermodynamic evidence of a bulk superconducting transition. Specific heat measurements as a function of temperature in various magnetic fields can also be used to determine the critical magnetic field.^[3]
- **Critical Field Determination:** The upper critical field (B_{c2}) is determined by measuring the electrical resistivity or magnetic susceptibility as a function of temperature under different applied magnetic fields. The temperature at which the resistance reappears or the diamagnetic signal vanishes for a given field corresponds to the critical temperature at that field.^[3]

Visualization of Stoichiometry-Property Relationships

The following diagram illustrates the relationship between different **ytterbium boride** stoichiometries and their observed or predicted superconducting behavior.



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- To cite this document: BenchChem. [comparing the superconducting properties of different ytterbium boride stoichiometries]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b081702#comparing-the-superconducting-properties-of-different-ytterbium-boride-stoichiometries]

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